

Ethyl 4-methoxybenzoate molecular formula

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Compound of Interest

Compound Name: Ethyl 4-methoxybenzoate

Cat. No.: B166137

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Compound Identification and Properties

Ethyl 4-methoxybenzoate is an aromatic ester characterized by a methoxy group at the para position of the benzene ring.^[1] Its pleasant, fruity-floral, anise-like odor lends to its use in the fragrance and flavor industries.^[2] It also serves as a versatile intermediate in organic synthesis for more complex molecules.^[2]

Table 1: Chemical and Physical Properties of **Ethyl 4-methoxybenzoate**

Property	Value	References
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2][3][4][5][6]
Molecular Weight	180.20 g/mol	[2][3][4][5][6][7]
CAS Number	94-30-4	[2][3][4][8]
Appearance	Colorless to pale yellow oily liquid	[2][8][9]
Melting Point	7-8 °C	[5][8][9][10]
Boiling Point	263-269.5 °C (at 760 mmHg) 142-143 °C (at 12 mmHg)	[1][2][5][8][9][10]
Density	~1.103 g/mL at 25 °C	[1][2][5][9][10]
Refractive Index	~1.524 at 20 °C	[1][5][10]
Solubility	Insoluble in water; Soluble in organic solvents and oils	[2]
InChI Key	FHUODBDRWMIBQP-UHFFFAOYSA-N	[2][6][11][12][13]
SMILES	CCOC(=O)C1=CC=C(C=C1)OC	[2][11][12][13]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **Ethyl 4-methoxybenzoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy provides information on the hydrogen environments in the molecule.

Table 2: ¹H NMR Spectroscopic Data for **Ethyl 4-methoxybenzoate** (in CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.95	Doublet	2H	Aromatic protons (ortho to -COOEt)
~6.85	Doublet	2H	Aromatic protons (ortho to -OCH ₃)
4.38	Quartet	2H	-OCH ₂ CH ₃
3.90	Singlet	3H	-OCH ₃
1.39	Triplet	3H	-OCH ₂ CH ₃

Note: Specific shift values can vary slightly depending on the solvent and spectrometer frequency. Data is compiled from typical values found in literature.^[14]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Table 3: Key IR Absorption Bands for **Ethyl 4-methoxybenzoate**

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
~2980	Medium	C-H stretch (aliphatic)
~1715	Strong	C=O stretch (ester)
~1605, ~1510	Strong	C=C stretch (aromatic ring)
~1250	Strong	C-O stretch (ester and ether)
~1170	Strong	C-O stretch (ether)

Note: This table represents characteristic peaks. Full spectra are available in chemical databases.[\[13\]](#)

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight and aspects of the structure.

Table 4: Key Mass Spectrometry Fragments for **Ethyl 4-methoxybenzoate**

m/z	Relative Intensity	Fragment
180	High	[M] ⁺ (Molecular Ion)
135	Very High (Base Peak)	[M - OC ₂ H ₅] ⁺
107	Medium	[M - COOC ₂ H ₅] ⁺
77	Medium	[C ₆ H ₅] ⁺

Data derived from NIST and PubChem mass spectrometry databases.[\[6\]](#)[\[7\]](#)

Synthesis of Ethyl 4-methoxybenzoate

A common and straightforward method for synthesizing **Ethyl 4-methoxybenzoate** is through the Fischer esterification of 4-methoxybenzoic acid with ethanol using an acid catalyst.^[2]

Experimental Protocol: Fischer Esterification

Materials:

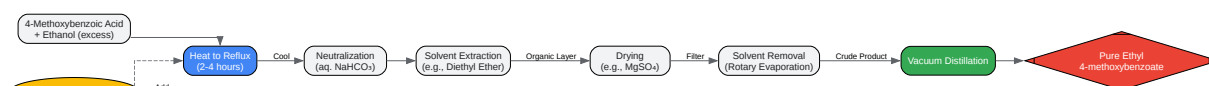
- 4-Methoxybenzoic acid (p-anisic acid)
- Absolute Ethanol (EtOH)
- Concentrated Sulfuric Acid (H₂SO₄)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Saturated Sodium Chloride (NaCl) solution (brine)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)
- Diethyl ether or other suitable extraction solvent

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 4-methoxybenzoic acid and an excess of absolute ethanol (typically 5-10 molar equivalents).
- **Catalyst Addition:** While stirring, slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents).
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours (typically 2-4 hours). The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup - Neutralization:** After cooling to room temperature, slowly pour the reaction mixture into a separatory funnel containing a saturated solution of sodium bicarbonate to neutralize the unreacted acid and the sulfuric acid catalyst.
- **Extraction:** Extract the aqueous layer with diethyl ether (or another suitable organic solvent) two to three times.

- **Washing:** Combine the organic layers and wash sequentially with water and then with brine to remove any remaining water-soluble impurities.
- **Drying:** Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent from the filtrate using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by vacuum distillation to yield pure **Ethyl 4-methoxybenzoate**.

Synthesis Workflow Diagram



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Caption: Fischer Esterification workflow for **Ethyl 4-methoxybenzoate**.

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